

A Comprehensive Technical Guide to the Physical Properties of 3-Phenoxybenzaldehyde

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Compound of Interest

Compound Name: *3-Phenoxypropanal*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides an in-depth analysis of the key physical properties of 3-Phenoxybenzaldehyde (CAS 39515-51-0), a significant intermediate in chemical synthesis. This document elucidates its boiling point, melting point, and solubility characteristics, grounded in experimental data and theoretical principles. Furthermore, it offers detailed, field-proven methodologies for the empirical determination of these properties, ensuring scientific integrity and reproducibility. This guide is intended to be an essential resource for professionals engaged in research and development where 3-Phenoxybenzaldehyde is a critical component.

A Note on Nomenclature: Initial inquiries for "**3-Phenoxypropanal**" lead to data corresponding to the closely related but distinct compound, 3-Phenoxybenzaldehyde. This guide will focus on the latter, for which validated physical property data is available.

Core Physicochemical Characteristics of 3-Phenoxybenzaldehyde

3-Phenoxybenzaldehyde is an organic compound with the molecular formula $C_{13}H_{10}O_2$. Its structure, featuring a phenoxy group at the meta-position of benzaldehyde, dictates its physical and chemical behavior. Understanding these fundamental properties is paramount for its effective handling, application in synthetic pathways, and formulation development.

Data Summary

The critical physical properties of 3-Phenoxybenzaldehyde are summarized in the table below for quick reference. These values are essential for predicting its behavior in various experimental and industrial settings.

Physical Property	Value	Source(s)
Melting Point	13 °C	[1]
Boiling Point	169-169.5 °C at 11 mm Hg	[1] [2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., alcohol, benzene, toluene)	[1]

In-Depth Analysis of Physical Properties

Melting Point: The Transition from Solid to Liquid

The melting point of a substance is a critical indicator of its purity. For 3-Phenoxybenzaldehyde, the experimentally determined melting point is 13 °C[\[1\]](#). This relatively low melting point indicates that it exists as a liquid under most ambient laboratory conditions. The sharpness of the melting point range is a direct reflection of the sample's purity; impurities will typically depress and broaden the melting range.

The transition from a crystalline solid to a liquid state involves the absorption of energy to overcome the intermolecular forces holding the molecules in a fixed lattice. In the case of 3-Phenoxybenzaldehyde, these forces are primarily van der Waals interactions and dipole-dipole interactions arising from the polar carbonyl group and the ether linkage.

Boiling Point: The Liquid to Vapor Transition

The boiling point of 3-Phenoxybenzaldehyde has been reported as 169-169.5 °C at a reduced pressure of 11 mm Hg[\[1\]](#)[\[2\]](#). It is crucial to note that this value is not at standard atmospheric pressure. Extrapolation to atmospheric pressure would yield a significantly higher boiling point, a common characteristic of high molecular weight organic compounds. The use of reduced pressure for distillation is a standard technique to prevent thermal decomposition of the compound at higher temperatures.

The boiling point is a function of the strength of intermolecular forces, molecular weight, and molecular shape. The phenoxy and benzaldehyde moieties contribute to a relatively high molecular weight and significant dipole-dipole interactions, resulting in a high boiling point.

Solubility Profile: "Like Dissolves Like"

The solubility of 3-Phenoxybenzaldehyde follows the principle of "like dissolves like." It is reported to be insoluble in water but soluble in various organic solvents such as alcohol, benzene, and toluene[1].

- **Insolubility in Water:** The large, nonpolar aromatic rings (phenyl and phenoxy groups) dominate the molecular structure, making it hydrophobic. While the aldehyde and ether groups can participate in hydrogen bonding with water to a limited extent, this is insufficient to overcome the hydrophobicity of the bulk of the molecule.
- **Solubility in Organic Solvents:** The nonpolar nature of 3-Phenoxybenzaldehyde allows it to readily dissolve in nonpolar or weakly polar organic solvents. Solvents like benzene and toluene, which are aromatic, can effectively solvate the phenyl and phenoxy rings through π - π stacking interactions. Alcohols, being more polar, can interact with the aldehyde and ether functionalities, facilitating dissolution.

Experimental Protocols for Property Determination

The following sections provide detailed, step-by-step methodologies for the experimental determination of the physical properties of 3-Phenoxybenzaldehyde. These protocols are designed to be self-validating and are based on established laboratory techniques.

Determination of Melting Point

This protocol utilizes the capillary tube method, a standard and reliable technique for determining the melting point of a solid organic compound.

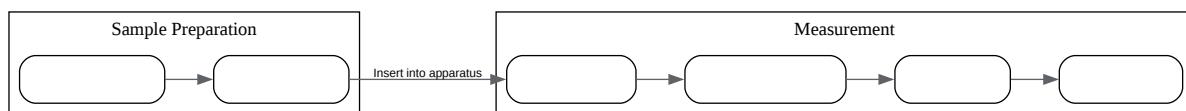
Methodology:

- **Sample Preparation:** A small amount of solid 3-Phenoxybenzaldehyde (if below its melting point) is finely powdered.

- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is placed in a melting point apparatus (e.g., a Thiele tube with heating oil or a digital melting point apparatus).
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.

Causality Behind Experimental Choices:

- **Slow Heating Rate:** A slow and steady heating rate is crucial for ensuring thermal equilibrium between the sample, the heating medium, and the thermometer, leading to an accurate measurement.
- **Small Sample Size:** A small, well-packed sample ensures uniform heat distribution throughout the solid.



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Caption: Workflow for Melting Point Determination.

Determination of Boiling Point (Reduced Pressure)

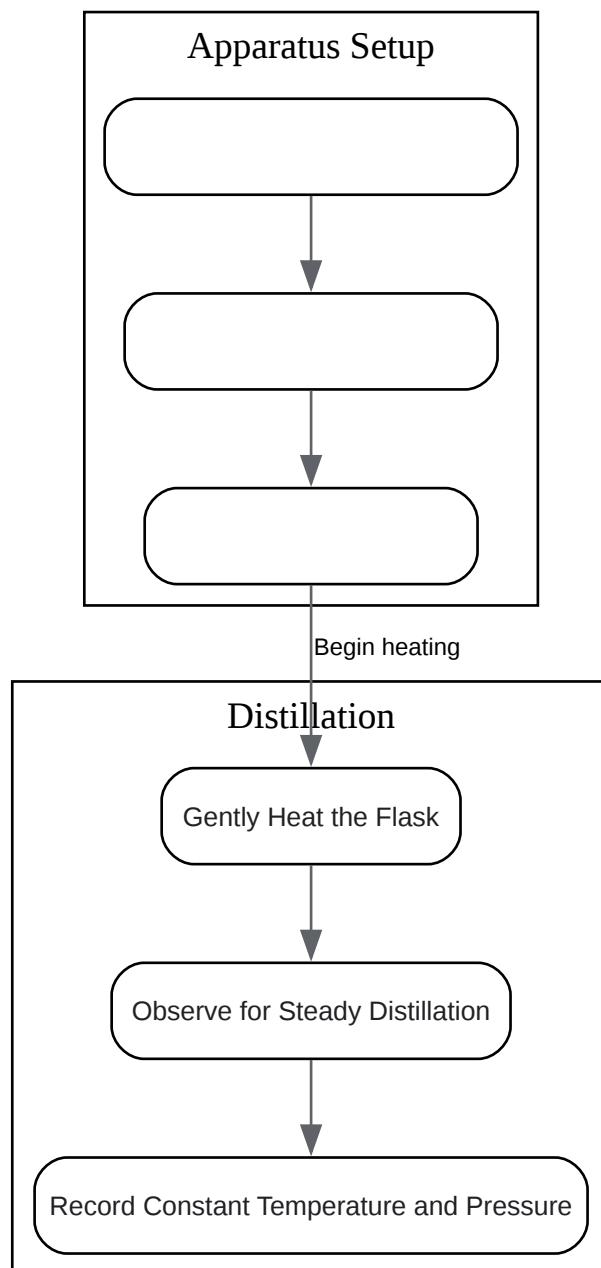
This protocol describes the determination of the boiling point at reduced pressure, which is essential for high-boiling, heat-sensitive compounds like 3-Phenoxybenzaldehyde.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- **Sample Introduction:** The distillation flask is charged with 3-Phenoxybenzaldehyde and a few boiling chips to ensure smooth boiling.
- **Vacuum Application:** The apparatus is connected to a vacuum source, and the pressure is carefully reduced to the desired level (e.g., 11 mm Hg).
- **Heating:** The distillation flask is heated gently.
- **Observation and Data Recording:** The temperature is monitored closely. The boiling point is the temperature at which a steady stream of distillate is collected in the receiving flask, and the temperature reading on the thermometer remains constant. The pressure at which this temperature is recorded is also noted.

Causality Behind Experimental Choices:

- **Reduced Pressure:** Lowering the pressure above the liquid decreases the temperature required to reach its boiling point, thus preventing thermal degradation.
- **Boiling Chips:** These provide nucleation sites for bubbles to form, preventing bumping and ensuring a controlled boiling process.



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Caption: Workflow for Reduced Pressure Boiling Point Determination.

Determination of Solubility

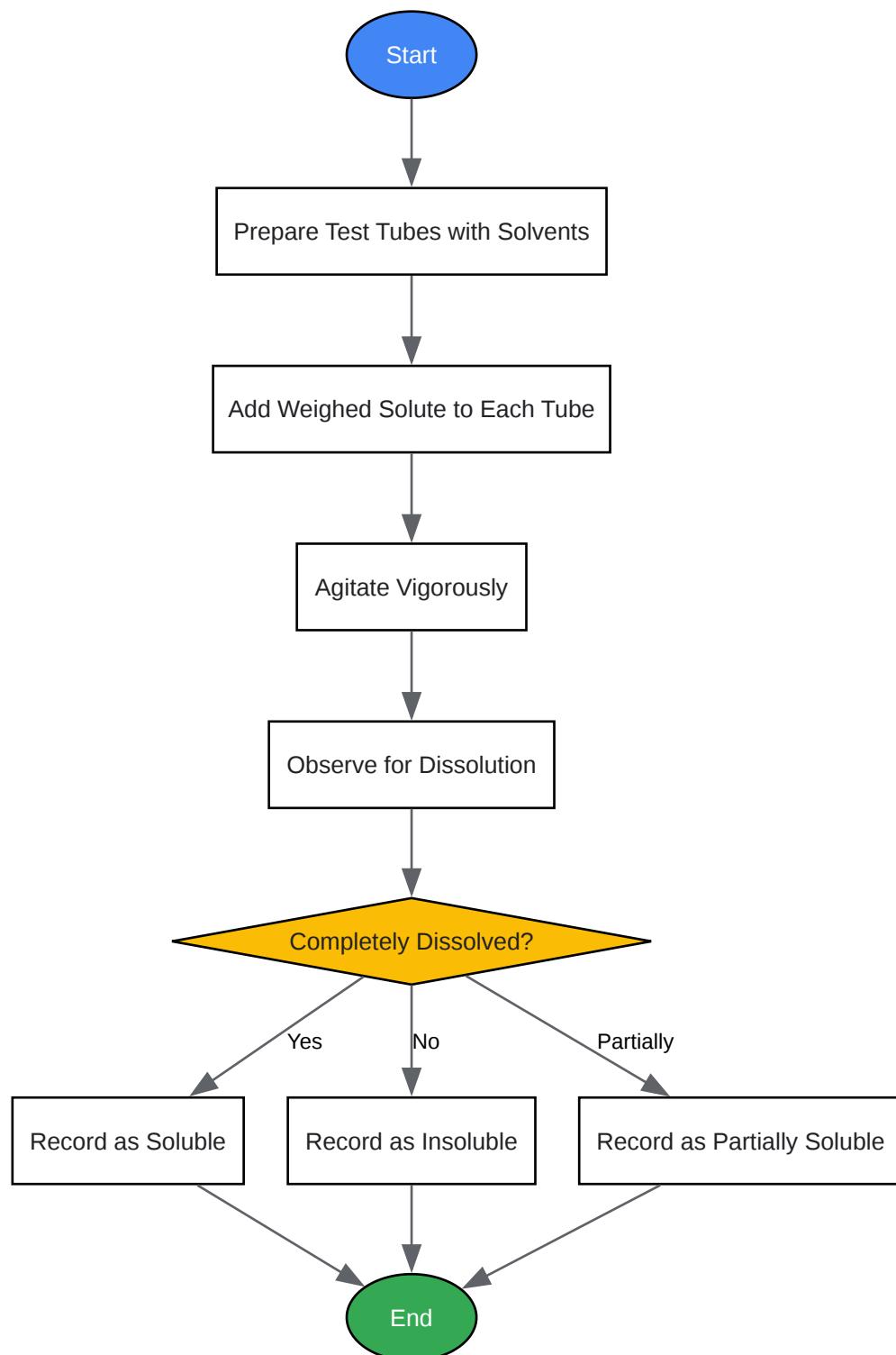
This protocol provides a qualitative and semi-quantitative method for assessing the solubility of 3-Phenoxybenzaldehyde in various solvents.

Methodology:

- Solvent Preparation: A series of test tubes are prepared, each containing a measured volume (e.g., 1 mL) of a specific solvent (e.g., water, ethanol, toluene, hexane).
- Solute Addition: A small, pre-weighed amount of 3-Phenoxybenzaldehyde (e.g., 10 mg) is added to each test tube.
- Mixing: Each test tube is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- Observation: The mixtures are allowed to stand, and the solubility is observed.
 - Soluble: The solute completely dissolves, forming a clear, homogeneous solution.
 - Partially Soluble: Some of the solute dissolves, but a visible amount remains undissolved.
 - Insoluble: The solute does not appear to dissolve, and remains as a separate phase.
- Quantification (Optional): For a more quantitative measure, the undissolved solute can be filtered, dried, and weighed. The amount of solute that dissolved can then be calculated.

Causality Behind Experimental Choices:

- Vigorous Agitation: This increases the surface area of the solute in contact with the solvent, accelerating the dissolution process.
- Use of Multiple Solvents: Testing solubility in a range of solvents with varying polarities provides a comprehensive solubility profile of the compound.

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Caption: Workflow for Solubility Determination.

Conclusion

The physical properties of 3-Phenoxybenzaldehyde, including its melting point, boiling point under reduced pressure, and solubility characteristics, are fundamental to its application in scientific research and industrial synthesis. This technical guide has provided a comprehensive overview of these properties, supported by established experimental data. The detailed protocols herein offer a robust framework for the empirical validation of these characteristics, empowering researchers and drug development professionals with the knowledge to effectively utilize this versatile compound.

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